

An In-depth Technical Guide to the Physical Characteristics of 1-(Trimethylacetyl)imidazole

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Compound of Interest

Compound Name: 1-(Trimethylacetyl)imidazole

Cat. No.: B021026

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(Trimethylacetyl)imidazole, also known as 1-pivaloylimidazole, is a versatile chemical intermediate recognized for its utility in organic synthesis, particularly within the pharmaceutical and agrochemical sectors. Its stable yet reactive nature makes it a valuable reagent for introducing the pivaloyl group and for the synthesis of complex, biologically active molecules.^[1] A thorough understanding of its physical characteristics is paramount for its effective handling, application in synthetic protocols, and for process scale-up. This guide provides a detailed overview of the key physical and chemical properties of **1-(Trimethylacetyl)imidazole**, complete with experimental protocols and logical diagrams to facilitate its use in a research and development setting.

Physical and Chemical Properties

1-(Trimethylacetyl)imidazole is a white to off-white crystalline solid at room temperature.^[2] It is characterized by its hygroscopic nature, indicating a tendency to absorb moisture from the air.^[3] Therefore, it should be stored in a dry, cool environment, typically in a refrigerator at 2-8°C, to maintain its integrity.^{[2][3]}

Data Presentation

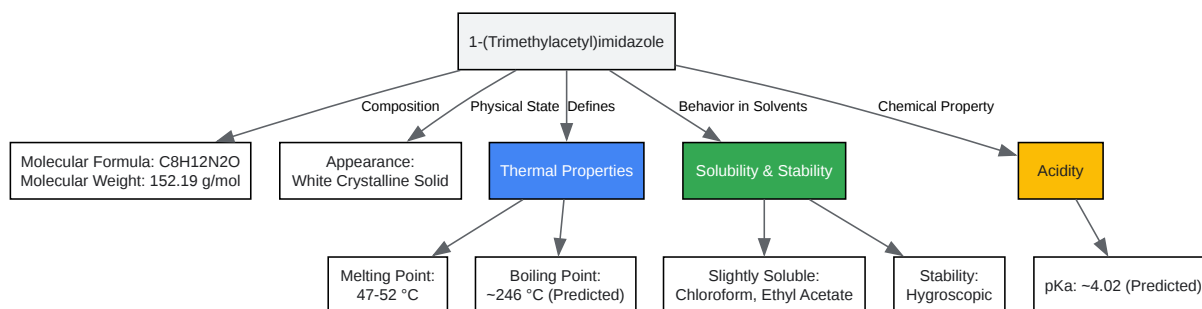
The quantitative physical and chemical data for **1-(Trimethylacetyl)imidazole** are summarized in the table below for ease of reference and comparison.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C ₈ H ₁₂ N ₂ O | [3] |
| Molecular Weight | 152.19 g/mol | [3][4] |
| Appearance | White to Off-White Crystalline Powder/Solid | [2][3] |
| Melting Point | 47-52 °C | [3][4] |
| Boiling Point | 245.7 ± 23.0 °C (Predicted) | [3] |
| Density | 1.02 ± 0.1 g/cm ³ (Predicted) | [3] |
| Solubility | Slightly soluble in Chloroform and Ethyl Acetate | [3] |
| Flash Point | 101.1 °C (214 °F) | [3] |
| pKa | 4.02 ± 0.10 (Predicted) | [3] |
| Stability | Hygroscopic | [3] |

Mandatory Visualizations

Logical Relationships of Physical Properties

The following diagram illustrates the key physical characteristics of **1-(Trimethylacetyl)imidazole** and their relationships.

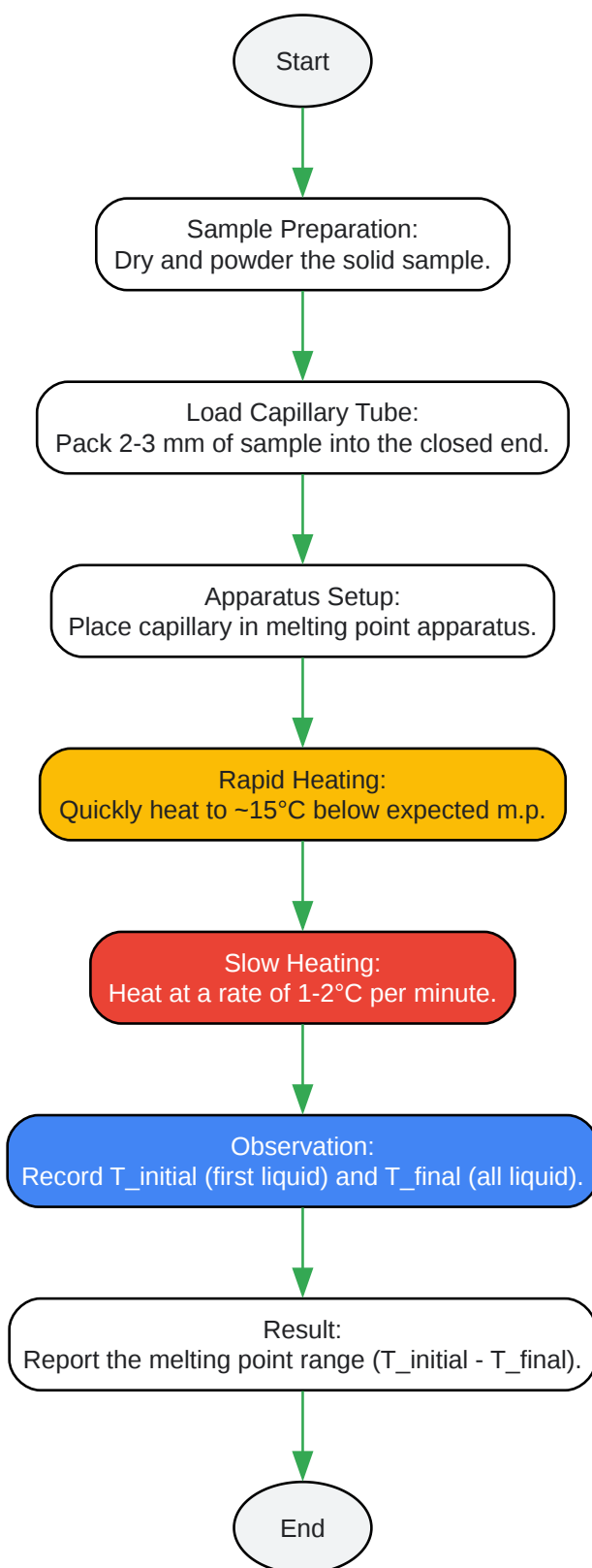


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Key Physical Characteristics of **1-(Trimethylacetyl)imidazole**.

Experimental Workflow: Melting Point Determination

The diagram below outlines a standard workflow for determining the melting point of a solid compound using the capillary method.



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Workflow for Capillary Melting Point Determination.

Experimental Protocols

The following sections detail generalized, standard laboratory procedures for determining the key physical properties of a solid organic compound like **1-(Trimethylacetyl)imidazole**.

Melting Point Determination (Capillary Method)

The melting point is a crucial indicator of a compound's purity. Pure crystalline solids typically exhibit a sharp melting range of 0.5-1.0°C.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (one end sealed)
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the **1-(Trimethylacetyl)imidazole** sample is completely dry, as moisture can depress the melting point.^[4] If necessary, crush the solid into a fine powder using a mortar and pestle.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample. Invert the tube and tap its sealed end gently on a hard surface to pack the solid down.^[4] Repeat until a packed column of 2-3 mm of solid is at the bottom of the tube.^[5]
- Apparatus Setup: Insert the loaded capillary tube into the designated slot in the melting point apparatus.^[4]
- Determination:
 - For an unknown or to find an approximate range, heat the sample rapidly and note the temperature at which it melts. Allow the apparatus to cool.

- For an accurate measurement, set the apparatus to heat rapidly to a temperature about 15-20°C below the approximate melting point.
- Then, adjust the heating rate to a slow 1-2°C per minute.
- Recording Data: Observe the sample through the magnifying eyepiece. Record two temperatures:
 - The temperature at which the first drop of liquid appears.
 - The temperature at which the entire sample has completely liquefied.
 - This range is the melting point of the sample.

Boiling Point Determination (Thiele Tube Method)

Since **1-(Trimethylacetyl)imidazole** is a solid at room temperature with a high predicted boiling point, this method is suitable for micro-scale determination should the compound be melted.

Apparatus:

- Thiele tube
- Mineral oil or other high-boiling liquid
- Thermometer
- Small test tube (e.g., 75x12mm)
- Capillary tube (one end sealed)
- Bunsen burner or heat source

Procedure:

- Sample Preparation: Place a small amount (about 0.5 mL) of the molten **1-(Trimethylacetyl)imidazole** into the small test tube.

- **Capillary Inversion:** Place the capillary tube into the test tube with its open end down.
- **Assembly:** Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Heating:** Clamp the assembly in a Thiele tube filled with mineral oil, ensuring the side arm is positioned for heating.
- **Observation:** Gently heat the side arm of the Thiele tube. A stream of bubbles will emerge from the inverted capillary as the air inside expands and then as the sample vaporizes.^[6]
- **Recording Data:** Continue heating until a rapid, continuous stream of bubbles is observed. Remove the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.^{[6][7]}

Solubility Determination (Qualitative)

This protocol provides a qualitative assessment of solubility in various solvents.

Apparatus:

- Small test tubes
- Spatula
- Vortex mixer (optional)
- Solvents (e.g., water, chloroform, ethyl acetate)

Procedure:

- **Sample Measurement:** Place approximately 10-20 mg of **1-(Trimethylacetyl)imidazole** into a small test tube.
- **Solvent Addition:** Add the chosen solvent (e.g., Chloroform) dropwise, starting with about 0.5 mL.

- Mixing: Agitate the tube vigorously (e.g., using a vortex mixer or by flicking the tube) for 1-2 minutes to facilitate dissolution.[8]
- Observation: Observe the mixture.
 - Soluble: The solid completely disappears, forming a clear, homogeneous solution.
 - Slightly Soluble: A portion of the solid dissolves, but some remains undissolved even after thorough mixing and addition of more solvent (up to ~3 mL).
 - Insoluble: The solid does not appear to dissolve at all.
- Repeat: Repeat the procedure with other solvents as required.[9]

Conclusion

The physical properties of **1-(Trimethylacetyl)imidazole**, particularly its solid state, melting point, and hygroscopic nature, are critical parameters for its storage and handling. The provided data and experimental protocols offer a foundational guide for researchers and professionals, ensuring consistent and effective use of this important synthetic intermediate in drug discovery and development workflows. Adherence to proper techniques for characterization will ensure the quality and reliability of experimental outcomes.

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